

Application Notes and Protocols for Cytarabine-13C3 Analysis in Urine

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Compound of Interest

Compound Name: Cytarabine-13C3

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Introduction

Cytarabine (ara-C) is a crucial chemotherapeutic agent for treating various hematological malignancies. Monitoring its concentration in biological matrices like urine is essential for pharmacokinetic studies, therapeutic drug monitoring, and assessing patient adherence.

Cytarabine-13C3 is a stable isotope-labeled internal standard used for the accurate quantification of cytarabine by mass spectrometry, minimizing the impact of matrix effects and variations in sample processing.^{[1][2][3]}

This document provides detailed application notes and protocols for three common sample preparation techniques for the analysis of **Cytarabine-13C3** in urine: protein precipitation, liquid-liquid extraction, and solid-phase extraction.

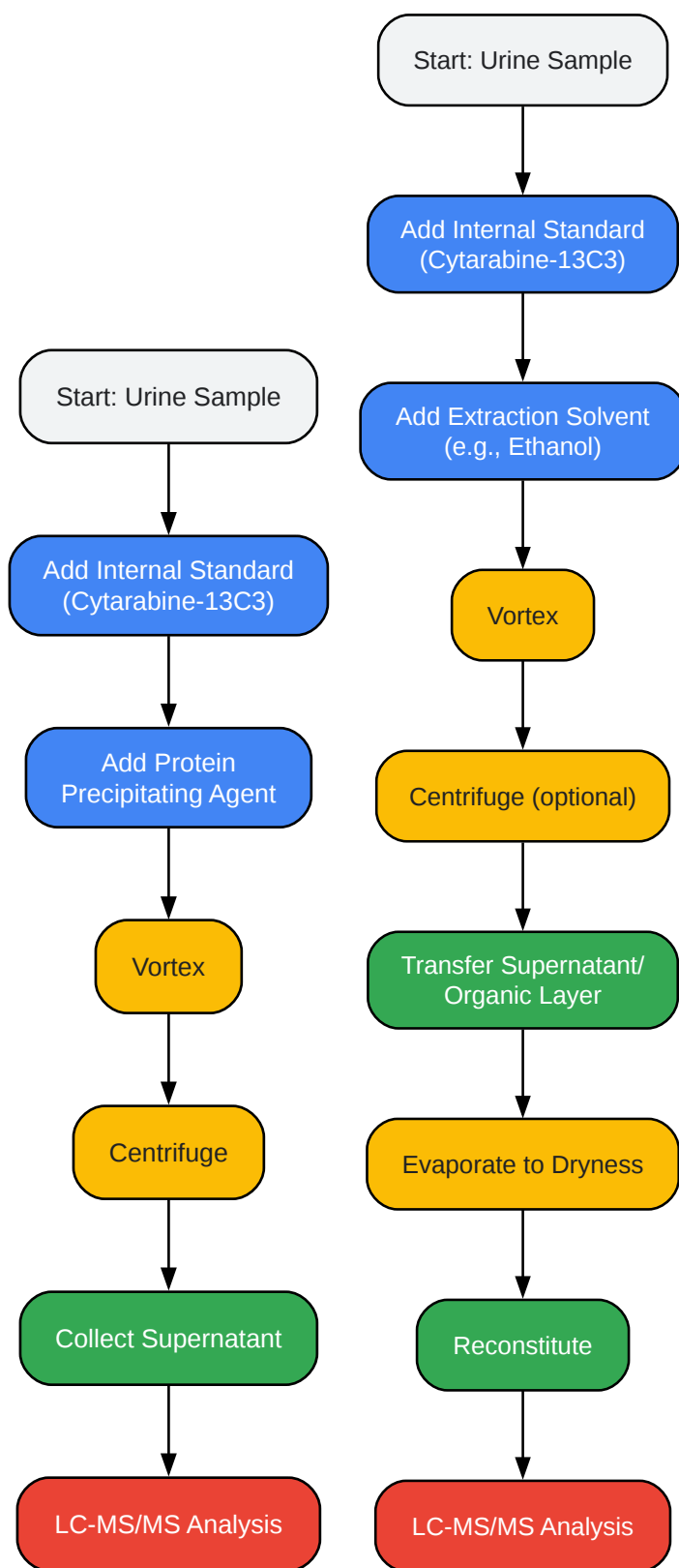
Data Presentation: Quantitative Performance of Sample Preparation Methods

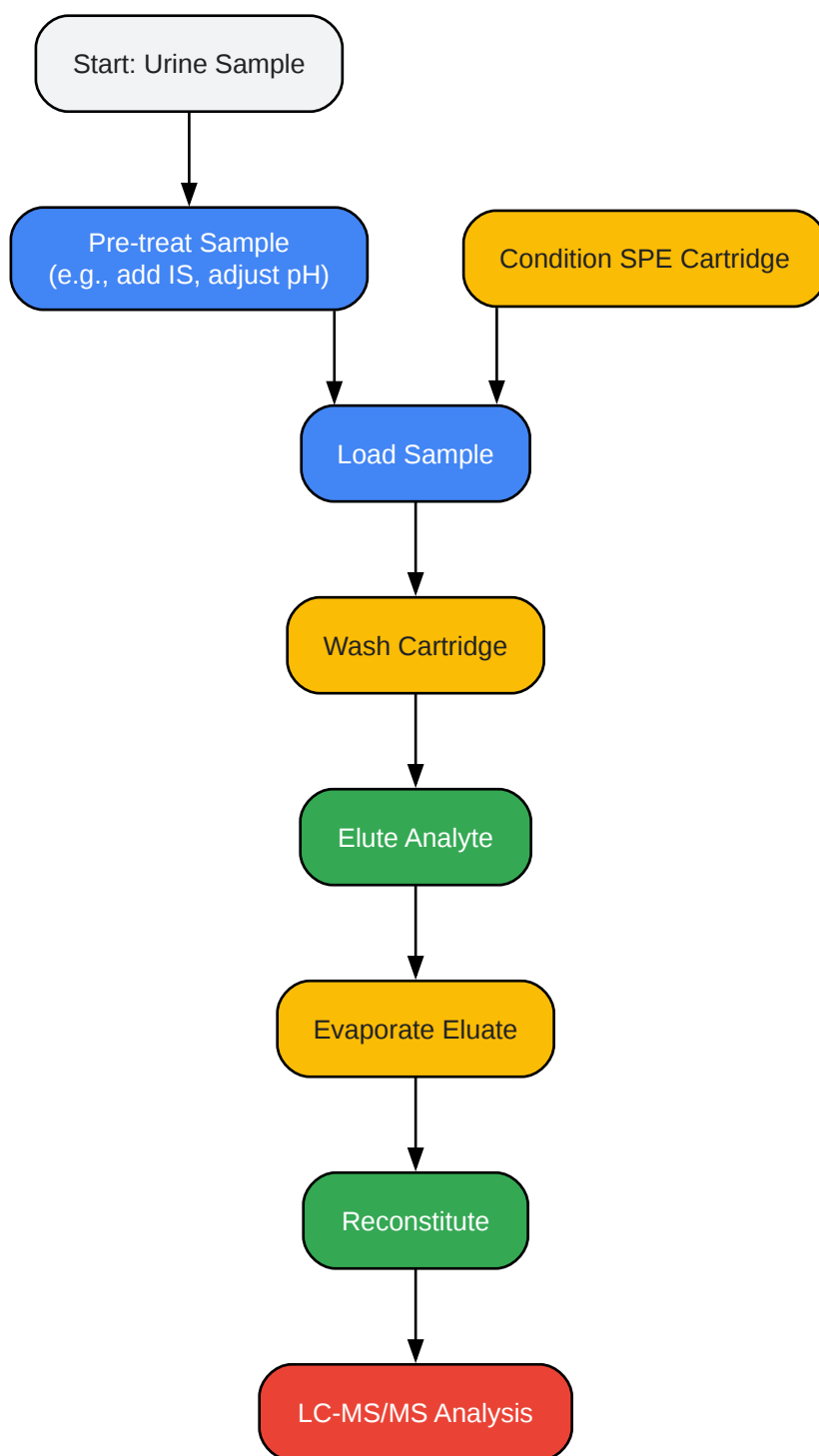
The selection of an appropriate sample preparation method is critical for the accuracy, precision, and sensitivity of the analytical method. The following table summarizes the quantitative data for different extraction techniques for cytarabine in biological samples.

Parameter	Method	Analyte	Matrix	Value	Reference
Recovery	Dispersive Solid-Phase Extraction (d-SPE)	Cytarabine	Urine	67.1% (at lower concentration)	[4]
Dispersive Solid-Phase Extraction (d-SPE)	Cytarabine	Urine	65.3% (at higher concentration)	[4]	
Linearity (r^2)	Protein Precipitation	Cytarabine & Ara-U	Urine	0.99	[5]
Concentration Range	Protein Precipitation	Cytarabine & Ara-U	Urine	50 ng/mL to 5000 ng/mL	[5]
Accuracy (% from nominal)	Protein Precipitation	Cytarabine & Ara-U	Urine	within 7.52%	[5]
Precision (% CV) at LLOQ	Protein Precipitation	Cytarabine & Ara-U	Urine	$\leq 11.27\%$	[5]
Precision (% CV) at other levels	Protein Precipitation	Cytarabine & Ara-U	Urine	within 7.40%	[5]
Intra-day and Inter-day Accuracy	Protein Precipitation	Cytarabine & Ara-U	Urine	$\leq 13.12\%$ (low QC), $\leq 12.20\%$ (other QCs)	[5]
Intra-day and Inter-day Precision (% CV)	Protein Precipitation	Cytarabine & Ara-U	Urine	$\leq 12.47\%$ (low QC), $\leq 10.69\%$ (other QCs)	[5]

Experimental Workflows (Visualized with Graphviz)

Protein Precipitation Workflow





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